Safety Profiling & Handling of 4-Bromo-3-methylphenyl Pivalate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Bromo-3-methylphenyl pivalate*
Cat. No.:	*B8264011*

Get Quote

Part 1: Chemical Identity & Core Properties[1]

Before handling, verification of the chemical identity is critical to ensure the correct safety protocols are applied. This compound is a pivaloyl ester derivative of a brominated cresol, utilized primarily to protect the phenolic oxygen or direct C-H activation in subsequent synthetic steps.

© 2026 BenchChem. All rights reserved.

Property	Data
Chemical Name	4-Bromo-3-methylphenyl pivalate
Common Synonyms	4-Bromo-m-cresol pivalate; Propanoic acid, 2,2-dimethyl-, 4-bromo-3-methylphenyl ester
CAS Number	1204517-73-6
Molecular Formula	$C_{12}H_{15}BrO_2$
Molecular Weight	271.15 g/mol
Physical State	Solid (typically white to off-white powder) or viscous oil (purity dependent)
Solubility	Soluble in organic solvents (DCM, EtOAc, DMSO); Insoluble in water.[1][2][3]
Key Functional Groups	Aryl Bromide (Reactive site), Pivalate Ester (Protecting group/Directing group)

Part 2: Predictive Safety Assessment (GHS Classification)

Note: As a specialized research chemical, a harmonized GHS classification may not exist in public ECHA databases. The following profile is derived from the "Fragment Approach," analyzing the hazards of the parent phenol (4-Bromo-3-methylphenol) and the pivalic acid moiety.

Hazard Identification

Signal Word:WARNING

© 2026 BenchChem. All rights reserved.

Hazard Class	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed (Predicted based on bromophenol toxicity).

Precautionary Statements (P-Codes)

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection (Nitrile gloves recommended).
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[4] Continue rinsing.[4]
- Storage/Disposal:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

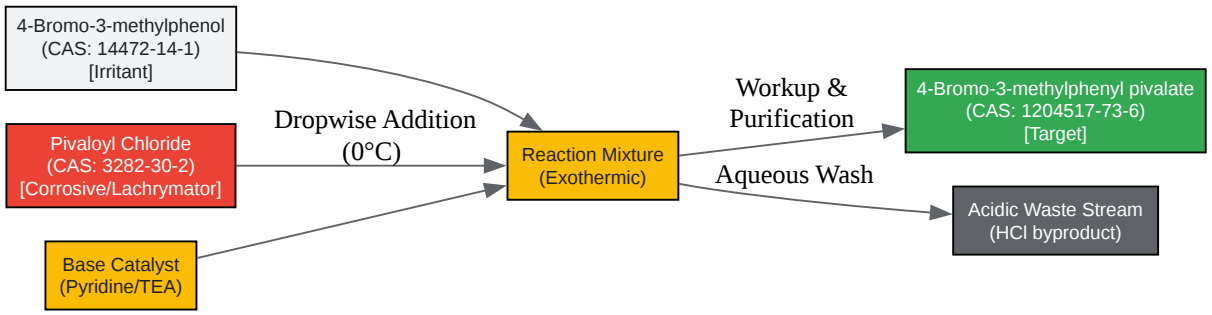
Part 3: Synthesis & Handling Workflow

© 2026 BenchChem. All rights reserved.

Understanding the synthesis provides insight into potential impurities (e.g., unreacted Pivaloyl chloride, which is corrosive). This compound is typically synthesized via esterification of 4-Bromo-3-methylphenol.

Synthesis & Reactivity Diagram

The following diagram illustrates the synthesis pathway and the logical flow of safety considerations during the process.



Click to download full resolution via product page

Caption: Figure 1. Synthesis workflow highlighting critical safety control points (red) where corrosive reagents are introduced.

Expert Handling Protocols

- Moisture Sensitivity: Pivalate esters are relatively stable, but the synthesis reagents (acid chlorides) are moisture-sensitive. Ensure glassware is flame-dried if synthesizing in-house.
- Cross-Coupling Utility: This compound is often used in Palladium-catalyzed C-H activation. When used in these reactions, be aware that it may release Pivalic acid as a byproduct, which has a distinct, pungent odor and is an irritant.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis or discoloration over time.

Part 4: Emergency Response System

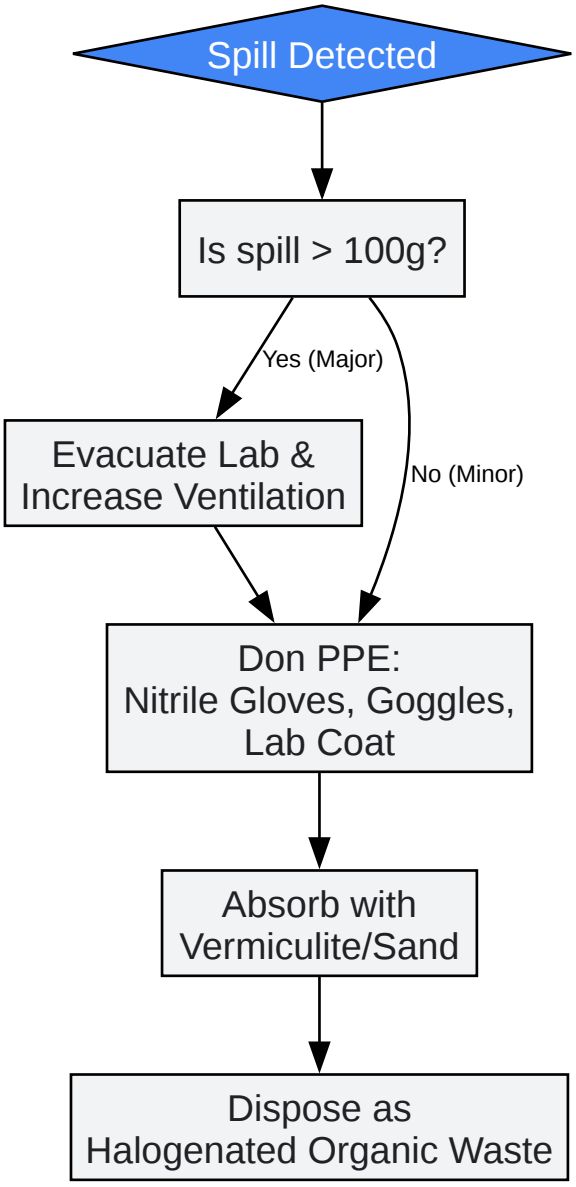
© 2026 BenchChem. All rights reserved.

This section outlines the immediate actions required in case of exposure, designed to be self-validating (i.e., the action directly counteracts the chemical mechanism).

Scenario	Immediate Action	Mechanism of Action
Skin Contact	Wash with soap & water for 15 min. Do not use organic solvents (ethanol/acetone).	Solvents increase skin permeability, potentially carrying the brominated compound into the bloodstream. Soap emulsifies the hydrophobic ester safely.
Eye Contact	Rinse with water/saline for 15 min. Lift eyelids.	Mechanical removal of the irritant. Pivalates can hydrolyze to acids in the eye, causing increasing irritation if not flushed.
Inhalation	Move to fresh air.[4][5] If breathing is difficult, give oxygen.[4][5]	Brominated aromatics can cause respiratory tract inflammation. Oxygen support prevents hypoxia from airway swelling.
Spill Cleanup	Absorb with sand/vermiculite. Do not use combustible materials (sawdust).	Inert absorption prevents reaction. Sawdust can react with residual oxidizing impurities if present from synthesis.

Decision Tree for Spills

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Figure 2. Logic flow for assessing and mitigating spills of halogenated esters.

Part 5: SDS Download & Sourcing Strategy

Since this is a niche intermediate, a direct "Click to Download" PDF is often unavailable on open web searches. Use the following strategy to obtain the official document:

- Primary Supplier Search: The CAS 1204517-73-6 is associated with specialized catalog suppliers.

© 2026 BenchChem. All rights reserved.

- Action: Visit the landing pages of BLD Pharm, ChemSrc, or MolAid (linked in References).
- Protocol: Search by CAS. Look for the "SDS" or "MSDS" icon near the "Add to Cart" button.

- Request Protocol: If the PDF is missing:
  - Contact Technical Support with the subject line: "Urgent: SDS Request for CAS 1204517-73-6".
  - State that the data is required for a COSHH assessment (Control of Substances Hazardous to Health) or local safety compliance. This usually expedites the response.

References

- National Center for Biotechnology Information (PubChem).Compound Summary: 4-Bromo-3-methylphenol (Parent Compound). Retrieved from [Link]
- ChemSrc.Chemical Properties and CAS Data for 1204517-73-6. Retrieved from [Link]
- European Chemicals Agency (ECHA).C&L Inventory: Pivalic Acid & Bromophenols. Retrieved from [Link]
- MolAid.Chemical Structure and Synthesis Data for **4-Bromo-3-methylphenyl pivalate**. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2172143-96-1_CAS号:2172143-96-1_2-ethyl-2-{2-[1-({[(9H-fluoren-9-yl)methoxy]carbonyl}amino)cyclopentyl]acetamido}butanoic acid - 化源网 [m.chemsrc.com]
- 2. 1695460-92-4|3-BRomo-4-methylphenyl acetate|BLD Pharm [bldpharm.com]

- 3. esdmedikal.com [esdmedikal.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safety Profiling & Handling of 4-Bromo-3-methylphenyl Pivalate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8264011/docs#safety-profiling-handling-of-4-bromo-3-methylphenyl-pivalate-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.